

VAS 3947 proper disposal procedures

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Compound of Interest

Compound Name: VAS 3947

CAS No.: 869853-70-3

Cat. No.: B1682189

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Subject: Technical Advisory: Safe Handling and Disposal Protocols for **VAS 3947** (NOX Inhibitor)

Executive Safety Summary

VAS 3947 (CAS: 869853-70-3) is a potent, cell-permeable inhibitor of NADPH oxidase (NOX). Unlike general laboratory reagents, its high biological activity at micromolar concentrations necessitates strict containment protocols. It is classified as a Hazardous Chemical Substance, not a biological hazard (unless contaminated with infectious agents).

Critical Hazard Profile:

- GHS Classification: Acute Toxicity (Oral) Cat 4; Skin Irritation Cat 2; Serious Eye Damage Cat 1.[1][2]
- Signal Word:DANGER
- Target Organs: Eyes, Respiratory System.[3]
- Chemical Nature: Thio-ether linked triazolo-pyrimidine. The sulfur content requires specific segregation from strong oxidizers.

Physicochemical Data & Solubility

Reference for experimental planning and waste stream characterization.

Property	Specification	Operational Implication
Molecular Formula	C ₁₄ H ₁₀ N ₆ OS	Contains Sulfur/Nitrogen; do not mix with oxidizers.
Molecular Weight	310.33 g/mol	Small molecule; permeates gloves (double glove recommended).
Solubility	DMSO (~50 mg/mL)	Insoluble in water. Do not attempt aqueous disposal.
Appearance	Light yellow solid	Visual tracer for spill cleanup.
Stability	Sensitive to light/moisture	Store desiccated at -20°C.

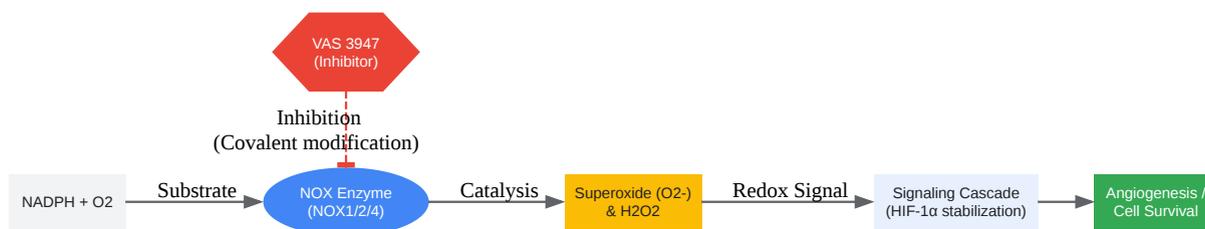
Mechanistic Context: Why Containment Matters

Understanding the biological mechanism enforces the necessity of preventing environmental release.

VAS 3947 specifically targets NADPH oxidases (NOX1, NOX2, NOX4), enzymes responsible for generating Reactive Oxygen Species (ROS). In biological systems, ROS are not merely byproducts but critical signaling messengers stabilizing HIF-1

(Hypoxia-Inducible Factor) and driving angiogenesis.

Environmental Impact: If released into water systems, even trace amounts can disrupt redox signaling in aquatic life. The diagram below illustrates the pathway **VAS 3947** disrupts, highlighting its potency.



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Figure 1: Mechanism of Action. **VAS 3947** inhibits the catalytic core of NOX enzymes, preventing the ROS generation required for downstream hypoxic signaling.

Detailed Disposal Procedures

Core Directive: Never dispose of **VAS 3947** (solid or liquid) down the drain. It is toxic to aquatic life and persists in water due to low aqueous solubility.

Protocol A: Disposal of Stock Solutions (DMSO)

Scenario: You have residual 10 mM stock in DMSO.

- Segregation: Do not mix with aqueous acids or oxidizers (like Bleach). The thio-ether linkage in **VAS 3947** can react with strong oxidizers to produce sulfur oxides (SO_x), and DMSO reacts vigorously with many halides.
- Container: Transfer liquid to a High-Density Polyethylene (HDPE) or Glass waste container labeled "Hazardous Waste - Organic Solvent (Toxic)."
- Labeling: Explicitly list "**VAS 3947**" and "Dimethyl Sulfoxide" on the tag.
- Deactivation (Spill only): If a minor spill occurs, absorb with vermiculite. Do not use bleach. Clean the area with a detergent solution (SDS/Triton X-100) to solubilize the compound, then dispose of the cleaning materials as solid hazardous waste.

Protocol B: Disposal of Solid Waste (Powder)

Scenario: Expired vial or weighing boat residue.

- Containment: Cap the original vial tightly.
- Secondary Containment: Place the vial inside a clear, sealable bag (e.g., Ziploc) to prevent particulate dispersion if the glass breaks.
- Stream: Discard into the "Solid Hazardous Waste" bin (often the white or black bucket, distinct from biohazard).
- Sharps: If the compound is in a syringe or glass ampoule, it must go into the Chemical Sharps container, not the biological sharps container.

Protocol C: Cell Culture Media (Trace Amounts)

Scenario: Media containing <math><10\ \mu\text{M}</math> **VAS 3947**.^[4]

While stock solutions are hazardous chemical waste, dilute media is often a gray area.

However, due to the high potency of NOX inhibitors:

- Aspiration: Aspirate media into a dedicated vacuum flask containing a decontaminating agent (e.g., 10% bleach is standard for bio-waste, but for chemical safety, confirm your facility's policy on mixing trace organics with bleach).
- Best Practice: If the concentration is >10 μM , collect media as Liquid Chemical Waste rather than treating it as bio-waste, to avoid releasing the inhibitor into the sewer system after bleaching.

Emergency Response: Exposure

- Eye Contact: Immediate irrigation is critical. **VAS 3947** causes serious eye damage.^[3] Flush for 15 minutes and seek immediate ophthalmological review.
- Skin Contact: Wash with soap and water. Do not use ethanol or DMSO to wash skin, as this will increase the permeation of the compound into the bloodstream.

References

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